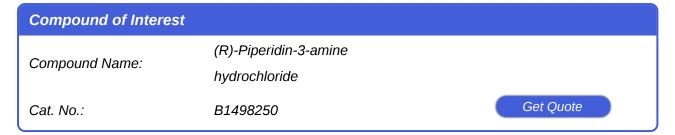


(R)-(-)-3-Aminopiperidine Dihydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



(R)-(-)-3-Aminopiperidine dihydrochloride is a chiral piperidine derivative that serves as a critical building block in the synthesis of various pharmaceutical compounds. Its stereospecific nature makes it an invaluable intermediate in the development of active pharmaceutical ingredients (APIs), particularly for drugs where stereochemistry is crucial for biological activity. This technical guide provides an in-depth overview of its chemical properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Core Molecular and Physical Properties

(R)-(-)-3-Aminopiperidine dihydrochloride is a white to off-white crystalline powder. The most commonly cited molecular weight for this compound is 173.08 g/mol [1][2][3]. It is the dihydrochloride salt form of (R)-3-aminopiperidine.

Physicochemical and Quality Specifications

The following tables summarize the key physicochemical properties and quality specifications for (R)-(-)-3-Aminopiperidine dihydrochloride, compiled from various sources.



Identifier	Value	Reference
CAS Number	334618-23-4	[1]
Molecular Formula	C5H12N2 · 2HCl	[1]
Molecular Weight	173.08 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	190-195 °C	[1][5]
Solubility	Freely soluble in water (>500 mg/mL)	[4]
pH (10% solution)	4.5-6.0	[4]
Optical Activity [α]/D	-2.0±0.5°, c = 1 in H ₂ O	[1]
Storage	Store at room temperature or 2-8°C in an airtight container; Hygroscopic	[3][4][5]

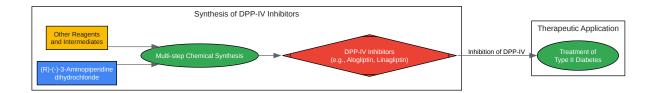
Quality Specification	Value	Reference
Purity (HPLC)	≥99.0%	[4]
Assay (GC)	≥98.0%	[1]
Enantiomeric Purity	>99% enantiomeric excess	[4]
Water Content (Karl Fischer)	≤0.5%	[4]
Heavy Metals	≤10 ppm	[4]
Microbial Limits	TAMC: ≤100 CFU/g, TYMC: ≤10 CFU/g	[4]

Role in Pharmaceutical Synthesis

(R)-(-)-3-Aminopiperidine dihydrochloride is a key chiral intermediate in the synthesis of dipeptidyl peptidase-IV (DPP-IV) inhibitors. These inhibitors are a class of oral hypoglycemic



agents used for the treatment of type II diabetes[6][7]. The stereochemistry of the aminopiperidine moiety is crucial for the efficacy of the final drug product.



Click to download full resolution via product page

Role of (R)-(-)-3-Aminopiperidine dihydrochloride in drug synthesis.

Experimental Protocols: Synthesis of (R)-(-)-3-Aminopiperidine Dihydrochloride

Several synthetic routes for the preparation of (R)-(-)-3-Aminopiperidine dihydrochloride have been reported. A common method involves the reduction of (R)-3-aminopiperidin-2-one hydrochloride.

Synthesis via Reduction of (R)-3-aminopiperidin-2-one hydrochloride

This method is detailed in patent literature and involves the reduction of the corresponding lactam[8][9][10].

Step 1: Synthesis of (R)-3-aminopiperidin-2-one hydrochloride

Add approximately 2.6 equivalents of sodium methoxide in methanol to a solution of 1
equivalent of (R)-methyl 2,5-diaminopentanoate dihydrochloride in methanol at a
temperature between -10 °C and -5 °C. This cyclization reaction forms (R)-3-aminopiperidin2-one.







To the resulting (R)-3-aminopiperidin-2-one in methanol, add between 1.0 and 1.5
equivalents of acetyl chloride in a solvent mixture of methyl tert-butyl ether and methanol at a
temperature between 5 °C and 15 °C to form the hydrochloride salt.

Step 2: Reduction to (R)-3-aminopiperidine

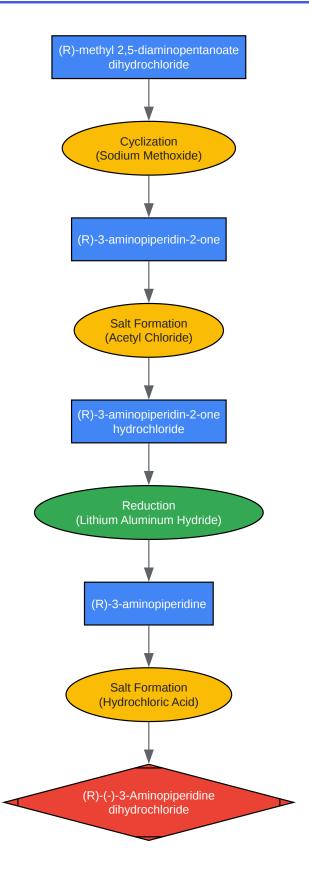
- Prepare a mixture of 1.0 to 2.5 equivalents of lithium aluminum hydride (LAH) in a suitable solvent such as tetrahydrofuran (THF).
- Add a solution of 1 equivalent of (R)-3-aminopiperidin-2-one hydrochloride in THF to the LAH mixture at a temperature between 10 °C and 45 °C.
- Heat the reaction mixture to a temperature between 45 °C and 70 °C for a sufficient time to complete the reduction to (R)-3-aminopiperidine.

Step 3: Formation of the Dihydrochloride Salt

- Admix the (R)-3-aminopiperidine product from the previous step with concentrated hydrochloric acid under controlled conditions.
- The (R)-3-aminopiperidine dihydrochloride product precipitates and can be isolated by filtration.

The following diagram illustrates the workflow for this synthesis protocol.





Click to download full resolution via product page

Workflow for the synthesis of (R)-(-)-3-Aminopiperidine dihydrochloride.



Alternative Synthetic Routes

Other reported synthetic strategies include:

- Starting from D-glutamic acid: A five-step reaction sequence involving hydroxyl esterification and amido Boc protection, ester reduction, hydroxyl activation, cyclization, and amino Boc removal[11].
- Resolution of racemic mixtures: Chiral resolution of racemic 3-aminopiperidine or its derivatives is another approach to obtain the desired (R)-enantiomer.

Safety and Handling

(R)-(-)-3-Aminopiperidine dihydrochloride is classified as an acute toxicant (oral), a skin irritant, and can cause serious eye damage. It is also a respiratory system irritant. Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a dust mask, should be used when handling this compound[1]. It is hygroscopic and should be stored in a cool, dry, and well-ventilated area in a tightly sealed container.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. (R)-(-)-3-Aminopiperidine dihydrochloride ≥98.0% (GC) | 334618-23-4 [sigmaaldrich.com]
- 2. (3R)-Piperidin-3-amine--hydrogen chloride (1/2) | C5H14Cl2N2 | CID 16211333 -PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. nbinno.com [nbinno.com]
- 5. (R)-3-Aminopiperidine dihydrochloride | lookchem [lookchem.com]
- 6. nbinno.com [nbinno.com]
- 7. (R)-3-amino piperidine hydrochloride preparation method Eureka | Patsnap [eureka.patsnap.com]



- 8. WO2007112368A1 Preparation of (r)-3-aminopiperidine dihydrochloride Google Patents [patents.google.com]
- 9. US20100029941A1 Preparation of (r)-3-aminopiperidine dihydrochloride Google Patents [patents.google.com]
- 10. WIPO Search International and National Patent Collections [patentscope.wipo.int]
- 11. CN103864674A Method for preparing (R)-3-amino piperidine hydrochloride Google Patents [patents.google.com]
- To cite this document: BenchChem. [(R)-(-)-3-Aminopiperidine Dihydrochloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1498250#r-3-aminopiperidine-dihydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com